

An In-depth Technical Guide to 1-Phenylcyclohexanecarboxylic Acid: Structure, Synthesis, and Analysis

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Compound of Interest

Compound Name: 1-Phenylcyclohexanecarboxylic acid

Cat. No.: B072580

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This guide provides a comprehensive technical overview of **1-Phenylcyclohexanecarboxylic acid**, a molecule of significant interest in synthetic chemistry and as a structural scaffold in drug discovery. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical principles, synthesis pathways, and robust analytical methodologies required for its characterization. The narrative emphasizes the causality behind experimental choices, ensuring a blend of theoretical knowledge and practical, field-proven insights.

Introduction and Significance

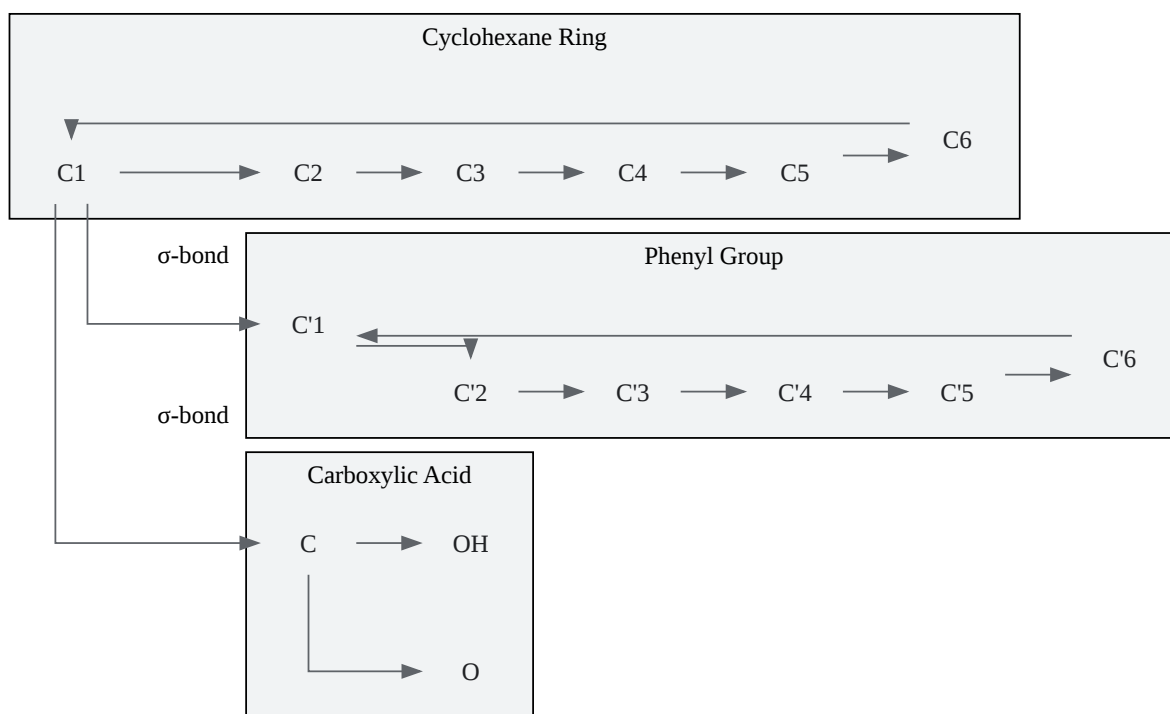
1-Phenylcyclohexanecarboxylic acid (CAS No: 1135-67-7) is a carboxylic acid featuring a phenyl group and a carboxylic acid moiety attached to the same carbon of a cyclohexane ring. [1][2] This unique quaternary carbon substitution imparts significant steric and electronic properties to the molecule. Its rigid, three-dimensional structure makes it a valuable building block in medicinal chemistry. Derivatives of this scaffold have been explored for their potential as potent and selective ligands for various biological targets, including sigma 1 receptors and melanocortin receptors, indicating its utility in developing novel therapeutics. [3][4]

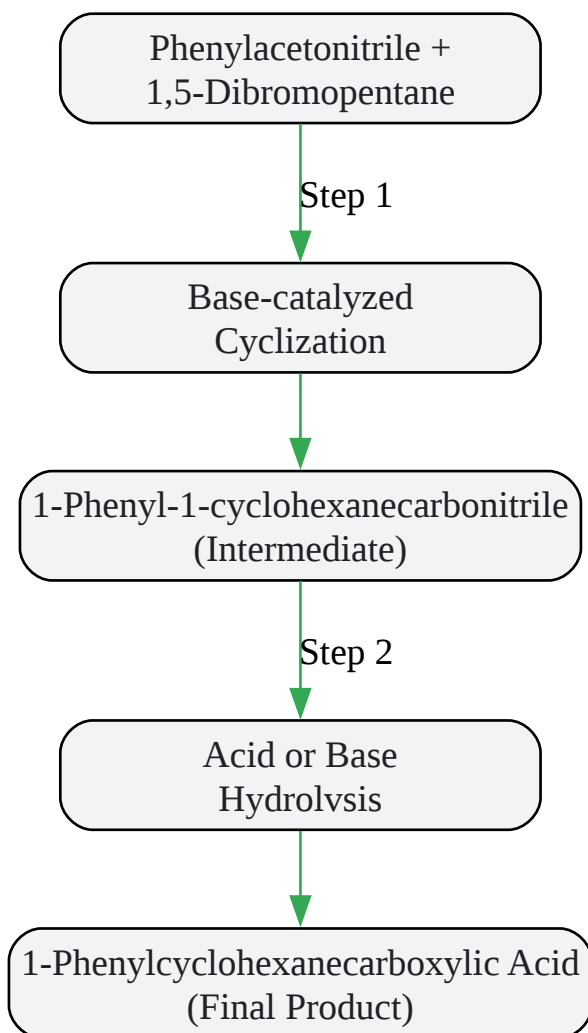
Chemical Structure and Physicochemical Properties

The foundational aspect of any chemical entity is its structure, which dictates its physical properties and chemical reactivity.

Molecular Structure

The IUPAC name for the compound is 1-phenylcyclohexane-1-carboxylic acid.^[1] It consists of a cyclohexane ring, a phenyl group, and a carboxylic acid functional group, all attached to the C1 position of the cyclohexane ring.







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- 1. 1-Phenylcyclohexane-1-carboxylic acid | C13H16O2 | CID 70817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Phenylcyclohexane-1-carboxylic acid | 1135-67-7 [sigmaaldrich.com]
- 3. Discovery of 1-amino-4-phenylcyclohexane-1-carboxylic acid and its influence on agonist selectivity between human melanocortin-4 and -1 receptors in linear pentapeptides - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Novel 1-phenylcycloalkanecarboxylic acid derivatives are potent and selective sigma 1 ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
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